

An In-depth Technical Guide to the Safe Handling of 4-Ethynylbenzonitrile

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Compound of Interest

Compound Name: **4-Ethynylbenzonitrile**

Cat. No.: **B1307882**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **4-Ethynylbenzonitrile** (CAS No. 3032-92-6), a compound utilized in synthetic chemistry and materials science. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Ethynylbenzonitrile** is presented in the table below. This data is essential for the safe design of experiments and for anticipating the behavior of the chemical under various conditions.

Property	Value
CAS Number	3032-92-6
Molecular Formula	C ₉ H ₅ N
Molecular Weight	127.14 g/mol [1] [2] [3]
Appearance	White to light yellow powder or crystal
Melting Point	156-160 °C (lit.) [1] [2] [3]
Boiling Point	230.23 °C at 760 mmHg (Predicted) [1]
Density	1.037 g/mL at 25 °C (lit.) [1] [2]
Flash Point	>110 °C [1]
Solubility	Slightly soluble in water. [2] Soluble in organic solvents like ethanol, dimethylformamide, and dichloromethane. [4]

Hazard Identification and Classification

4-Ethynylbenzonitrile is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [5] [6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation. [5] [6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. [5] [6]

Hazard Symbols: Xn (Harmful), Xi (Irritant)[1]

Experimental Protocols: Safe Handling and Storage

The following protocols are derived from standard safety data sheets and are intended to provide a framework for the safe handling of **4-Ethynylbenzonitrile** in a laboratory setting.

3.1. Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling. The following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles that meet the standards of OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[7]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[7]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [7][8] A dust mask of type N95 (US) is recommended.[6]

3.2. Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[7]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[7]
- Avoid contact with skin, eyes, and clothing.[7][8]
- Wash hands and any exposed skin thoroughly after handling.[7]
- Do not eat, drink, or smoke when using this product.

3.3. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][9]

- Keep away from heat, sparks, open flames, and hot surfaces.
- Store locked up.[7]
- Incompatible materials include oxidizing agents and strong bases.[7][8]

3.4. First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[7]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]

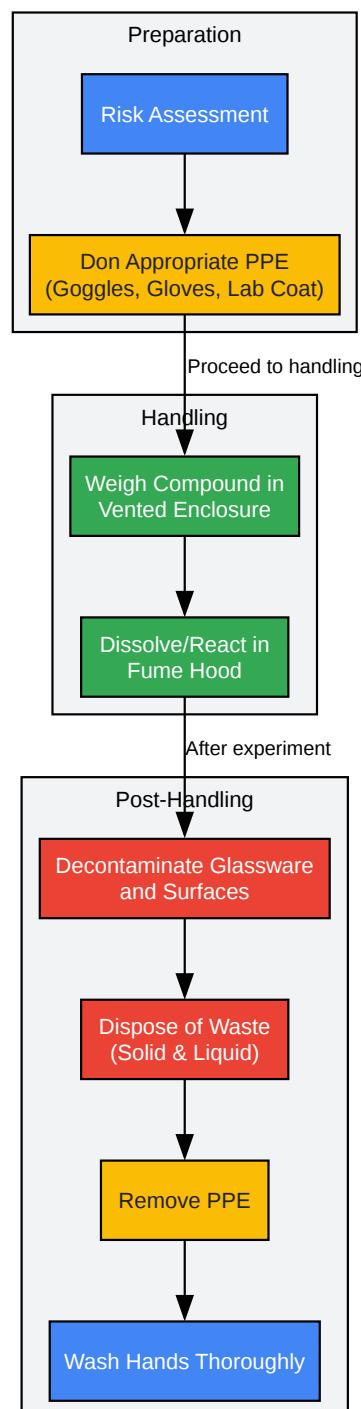
3.5. Fire-Fighting Measures

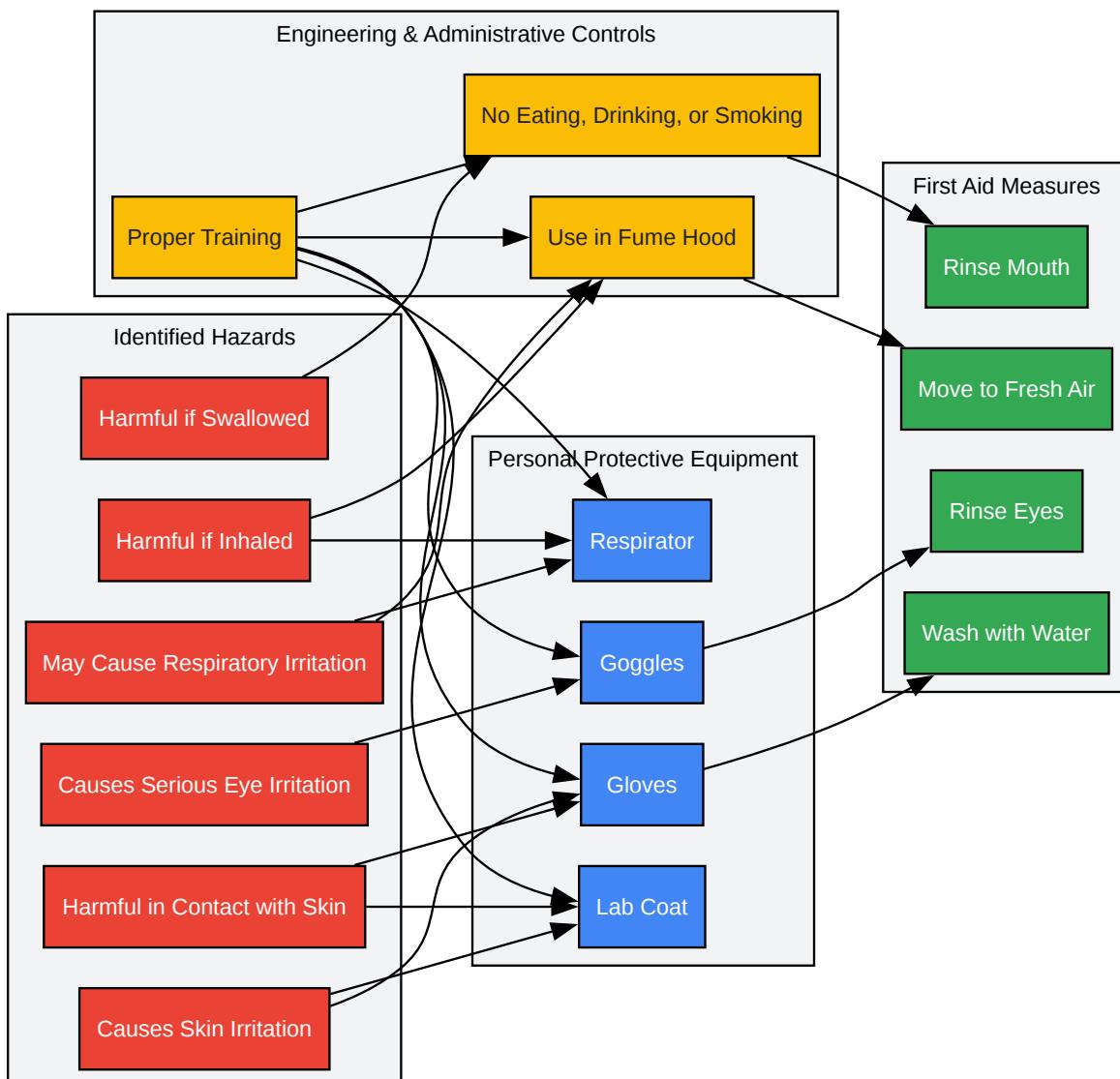
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), or powder.[7]
- Hazardous Combustion Products: May produce carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen cyanide (hydrocyanic acid).[7][8]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[7][8]

Visualized Workflows and Hazard Relationships

4.1. Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **4-Ethynylbenzonitrile** in a laboratory setting.





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